

# Physical properties of (2-Aminopyridin-3-yl)methanol (melting point, boiling point, solubility)

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## Compound of Interest

Compound Name: (2-Aminopyridin-3-yl)methanol

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## Physical Properties of (2-Aminopyridin-3-yl)methanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **(2-Aminopyridin-3-yl)methanol** (CAS No. 23612-57-9), a key intermediate in the synthesis of various pharmaceutical compounds. This document collates available data on its melting point, boiling point, and solubility, and outlines standardized experimental protocols for their determination.

### Core Physical Properties

**(2-Aminopyridin-3-yl)methanol** is a pyridine derivative with the molecular formula  $C_6H_8N_2O$ . Its physical state at room temperature is typically a powder.

### Data Summary

The quantitative physical property data for **(2-Aminopyridin-3-yl)methanol** is summarized in the table below. It is important to note that the boiling point is a predicted value.

Physical Property	Value	Source
Melting Point	66-68 °C	--INVALID-LINK--[1]
67.5-68 °C	--INVALID-LINK--[2]	
Boiling Point	320.7 ± 27.0 °C (Predicted)	--INVALID-LINK--[1]
Solubility	Soluble in Methanol	--INVALID-LINK--[1]

## Experimental Protocols

While specific experimental reports detailing the determination of these physical properties for **(2-Aminopyridin-3-yl)methanol** are not readily available in peer-reviewed literature, standardized methodologies are well-established. The following protocols are based on general and widely accepted techniques for organic compounds.

### Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. It is a crucial indicator of purity, with pure crystalline compounds typically exhibiting a sharp melting range of 0.5-1.0°C.[3][4]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Thermometer or digital temperature probe
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **(2-Aminopyridin-3-yl)methanol** is finely ground using a mortar and pestle. The open end of a capillary tube is tapped into the powder to pack a small amount (2-3 mm in height) of the sample into the sealed end.[4][5]

- **Measurement:** The packed capillary tube is placed in the heating block of the melting point apparatus. The sample is heated at a steady and slow rate, typically 1-2°C per minute, as the temperature approaches the expected melting point.[3]
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal melts is recorded as the end of the melting range.

## Boiling Point Determination (Distillation Method - for Predicted Value)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor. As the reported boiling point for **(2-Aminopyridin-3-yl)methanol** is a prediction, this protocol outlines a general method for its experimental verification.

Apparatus:

- Distillation flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips

Procedure:

- **Apparatus Setup:** The distillation apparatus is assembled with the **(2-Aminopyridin-3-yl)methanol** sample and boiling chips in the distillation flask.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.

- **Temperature Reading:** The temperature is recorded when it stabilizes, which indicates that the vapor and liquid are in equilibrium. This stable temperature is the boiling point at the given atmospheric pressure.

## Solubility Determination (Shake-Flask Method)

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. While **(2-Aminopyridin-3-yl)methanol** is known to be soluble in methanol, the following protocol can be used to determine its quantitative solubility in various solvents.

### Apparatus:

- Vials with screw caps
- Thermostatically controlled shaker or incubator
- Analytical balance
- Filtration device (e.g., syringe filters)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

### Procedure:

- **Sample Preparation:** An excess amount of **(2-Aminopyridin-3-yl)methanol** is added to a known volume of the desired solvent in a sealed vial.
- **Equilibration:** The vial is agitated in a thermostatically controlled environment for a prolonged period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Sample Analysis:** After equilibration, the undissolved solid is allowed to settle. A sample of the supernatant is carefully withdrawn, filtered to remove any suspended particles, and then diluted as necessary.
- **Quantification:** The concentration of **(2-Aminopyridin-3-yl)methanol** in the saturated solution is determined using a suitable analytical method that has been calibrated with

standard solutions of known concentrations. The solubility is then expressed in units such as g/L or mol/L.

## Logical Workflow and Visualization

**(2-Aminopyridin-3-yl)methanol** and its derivatives are crucial precursors in the synthesis of pharmaceuticals. A key example is the synthesis of Mirtazapine, an antidepressant. The following diagram illustrates a generalized workflow for the acid-catalyzed cyclization of a **(2-aminopyridin-3-yl)methanol** derivative, a critical step in the formation of the tetracyclic ring system of Mirtazapine.



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Caption: Generalized workflow for the synthesis of a Mirtazapine precursor.

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